

Technical Support Center: Safe Disposal of Dipropyl Carbonate Waste

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Compound of Interest

Compound Name: *Dipropyl carbonate*

Cat. No.: *B009098*

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and disposal of **dipropyl carbonate** waste. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **dipropyl carbonate** waste?

A1: **Dipropyl carbonate** is classified as a hazardous substance.^[1] The primary hazards include:

- **Flammability:** It is a flammable liquid and vapor.^{[2][3][4]} Keep it away from heat, sparks, open flames, and other ignition sources.^{[1][2]}
- **Health Hazards:** It may cause skin and serious eye irritation.^{[2][3][4]} It may also cause respiratory irritation.^{[2][3][4]} It is considered harmful if swallowed, inhaled, or in contact with skin.^{[3][4]}

Q2: What Personal Protective Equipment (PPE) is required when handling **dipropyl carbonate** waste?

A2: When handling **dipropyl carbonate** waste, you must wear appropriate PPE to prevent exposure. This includes:

- **Eye/Face Protection:** Chemical safety goggles or glasses with side shields.^{[1][5]}

- Skin Protection: Compatible, chemical-resistant gloves and protective clothing.[1][5] Always inspect gloves before use and use proper glove removal technique.[2]
- Respiratory Protection: Handle the waste in a well-ventilated area or a chemical fume hood.[1][2]

Q3: How should I collect and store **dipropyl carbonate** waste in the laboratory?

A3: Proper collection and storage are crucial to prevent accidents:

- Container: Use a designated, properly labeled, and chemically compatible waste container.[1] The container must have a tightly fitting cap and be kept closed except when adding waste.[2]
- Storage Location: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials and ignition sources.[1][2] Opened containers must be carefully resealed and kept upright to prevent leakage.[2]
- Segregation: Do not mix **dipropyl carbonate** waste with other waste streams.[2] Keep it separate from strong oxidizing agents and strong bases.[5]

Q4: What is the correct procedure for disposing of **dipropyl carbonate** waste?

A4: **Dipropyl carbonate** waste must be disposed of as hazardous chemical waste. The general procedure is to offer surplus and non-recyclable solutions to a licensed disposal company.[2] All disposal activities must be in accordance with local, state, and federal regulations.[2] Never dispose of **dipropyl carbonate** down the drain.[1]

Q5: How should I label a waste container for **dipropyl carbonate**?

A5: The waste container must be clearly labeled with its contents.[6] The label should include the chemical name ("**Dipropyl Carbonate** Waste") and identify its hazards (e.g., "Flammable," "Irritant").

Troubleshooting Guide

Problem: I have accidentally spilled a small amount of **dipropyl carbonate**.

Solution:

- Safety First: Immediately alert others in the area and ensure there are no sources of ignition.
[1][2] Ensure the area is well-ventilated.[1][2]
- Containment: Prevent the spill from spreading or entering drains.[1][2]
- Cleanup: Use a non-combustible absorbent material like sand, earth, or vermiculite to soak up the spill.[2]
- Collection: Carefully collect the absorbent material and spilled substance using non-sparking tools and place it into a properly labeled container for hazardous waste disposal.[1]
- Decontamination: Clean the spill area after the material has been picked up.[5]

Problem: The waste container is emitting a strange odor.

Solution: This could indicate that the container is not properly sealed or that an incompatible substance has been added, causing a chemical reaction. Immediately ensure the container's cap is tightly sealed. If the odor persists, move the container to a well-ventilated area like a fume hood and consult with your institution's Environmental Health and Safety (EHS) department for guidance.

Quantitative Data Summary

The following table summarizes key quantitative data for **dipropyl carbonate**, which is essential for its safe handling and disposal.

Property	Value	Reference
CAS Number	623-96-1	[1][2][4]
Molecular Formula	C ₇ H ₁₄ O ₃	[1][3][4]
Molecular Weight	146.18 g/mol	[1][3][4]
Flash Point	55 °C (131 °F) - closed cup	[4][5]
Boiling Point	167-168 °C	[4]
Density	0.944 g/mL at 25 °C	[4]
UN Number	3272	[2][5]
Transport Hazard Class	3 (Flammable Liquid)	[4][5]
Packing Group	III	[5]

Experimental Protocol: Spill Cleanup

This protocol details the steps for cleaning up a small-scale **dipropyl carbonate** spill in a laboratory setting.

Materials:

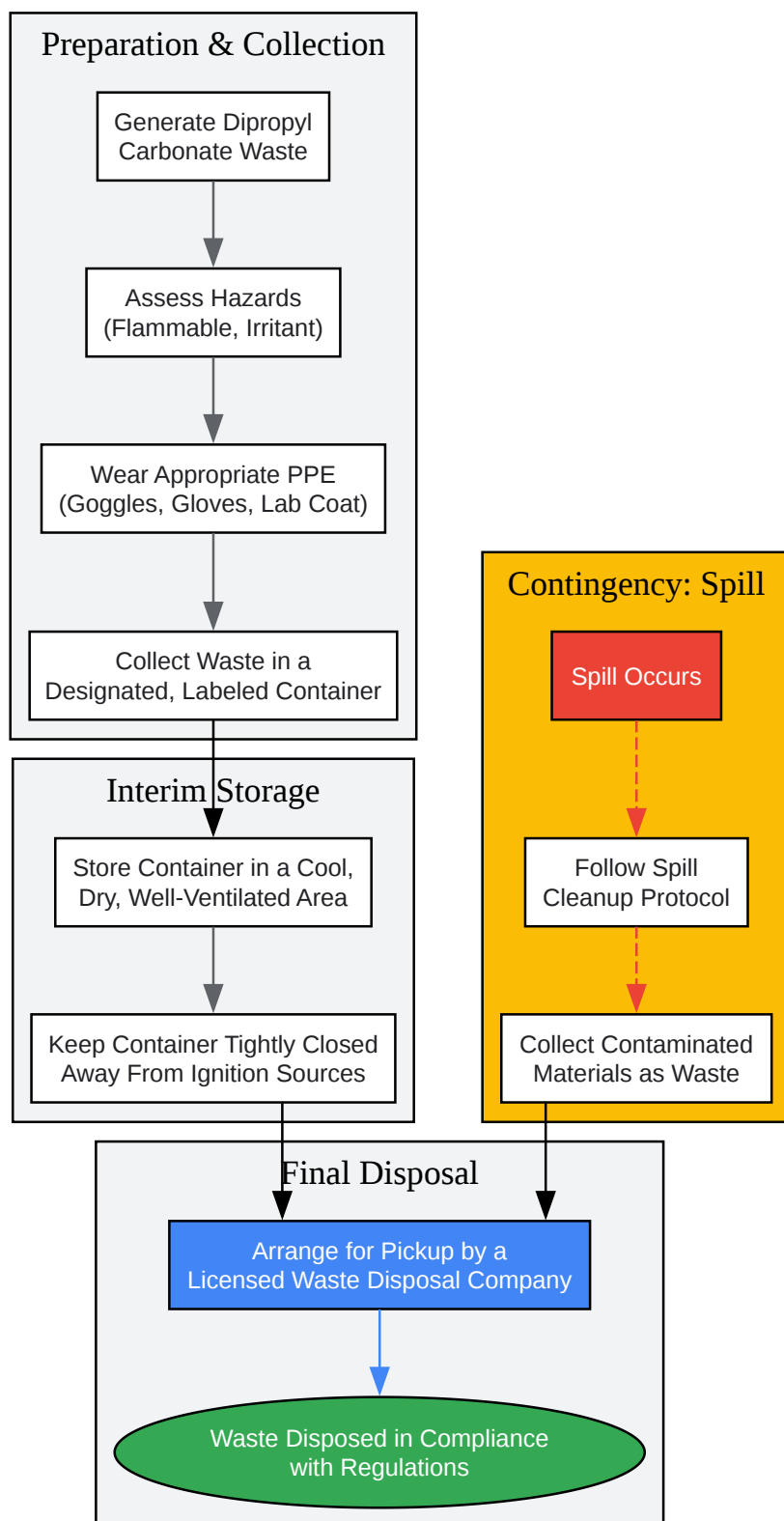
- Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves, lab coat.
- Spill kit containing non-combustible absorbent material (e.g., sand, vermiculite).
- Non-sparking tools (e.g., plastic scoop or dustpan).
- A designated hazardous waste container with a proper label.

Procedure:

- Assess the Situation: Evacuate non-essential personnel from the immediate area.[1]
- Eliminate Ignition Sources: Turn off any nearby equipment, open flames, or potential sources of sparks.[1][2]

- Ensure Ventilation: Work in a well-ventilated area or fume hood to avoid inhaling vapors.[\[1\]](#)
[\[2\]](#)
- Wear PPE: Don the appropriate PPE, including safety goggles, gloves, and a lab coat.[\[1\]](#)[\[5\]](#)
- Contain the Spill: Prevent further leakage or spillage if it is safe to do so.[\[1\]](#) Create a dike around the spill using absorbent material to stop it from spreading.
- Absorb the Liquid: Cover the spill with an inert, non-combustible absorbent material.[\[2\]](#) Allow the material to fully absorb the liquid.
- Collect the Waste: Using non-sparking tools, carefully scoop the contaminated absorbent material and place it into the designated hazardous waste container.[\[1\]](#)
- Seal and Label: Securely close the waste container. Ensure it is accurately labeled as "**Dipropyl Carbonate** Spill Debris" and includes hazard warnings.
- Final Cleanup: Wipe down the spill area with an appropriate solvent (check your institution's specific procedures) and collect the cleaning materials as hazardous waste.
- Dispose: Arrange for the disposal of the waste container through your institution's licensed hazardous waste disposal program.[\[1\]](#)
- Report: Report the incident to your supervisor or laboratory safety coordinator.[\[7\]](#)

Logical Workflow for Waste Disposal



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Caption: Workflow for the safe management and disposal of **dipropyl carbonate** waste.

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